

# An In-depth Technical Guide to 3-(2-Bromophenyl)propionic Acid

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## Compound of Interest

Compound Name: 3-(2-Bromophenyl)propionic acid

Cat. No.: B082868

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This technical guide provides a comprehensive literature review of **3-(2-Bromophenyl)propionic acid**, focusing on its chemical properties, synthesis, and potential biological activities. The information is intended for researchers, scientists, and professionals in the field of drug development.

## Chemical and Physical Properties

**3-(2-Bromophenyl)propionic acid**, with the CAS number 15115-58-9, is a solid at room temperature. Its chemical structure consists of a benzene ring substituted with a bromine atom and a propionic acid group at positions 2 and 1, respectively.

Table 1: Chemical and Physical Properties of **3-(2-Bromophenyl)propionic acid**

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>9</sub> BrO <sub>2</sub>	[1]
Molecular Weight	229.07 g/mol	[1]
CAS Number	15115-58-9	[1]
Melting Point	98-102 °C	
Appearance	Solid	
InChI	InChI=1S/C9H9BrO2/c10-8-4-2-1-3-7(8)5-6-9(11)12/h1-4H,5-6H2,(H,11,12)	[1]
InChIKey	AOACQJFIGWNBQBC-UHFFFAOYSA-N	[1]
SMILES	C1=CC=C(C(=C1)CCC(=O)O)Br	[1]

Spectroscopic data, including <sup>13</sup>C-NMR and IR spectra, are available in public databases such as PubChem.[1]

## Synthesis of 3-(2-Bromophenyl)propionic acid

An industrialized synthesis method for **3-(2-Bromophenyl)propionic acid** has been described. This process involves the reaction of 2-bromobenzaldehyde with isopropylidene malonate, followed by hydrolysis and purification.

Experimental Protocol:

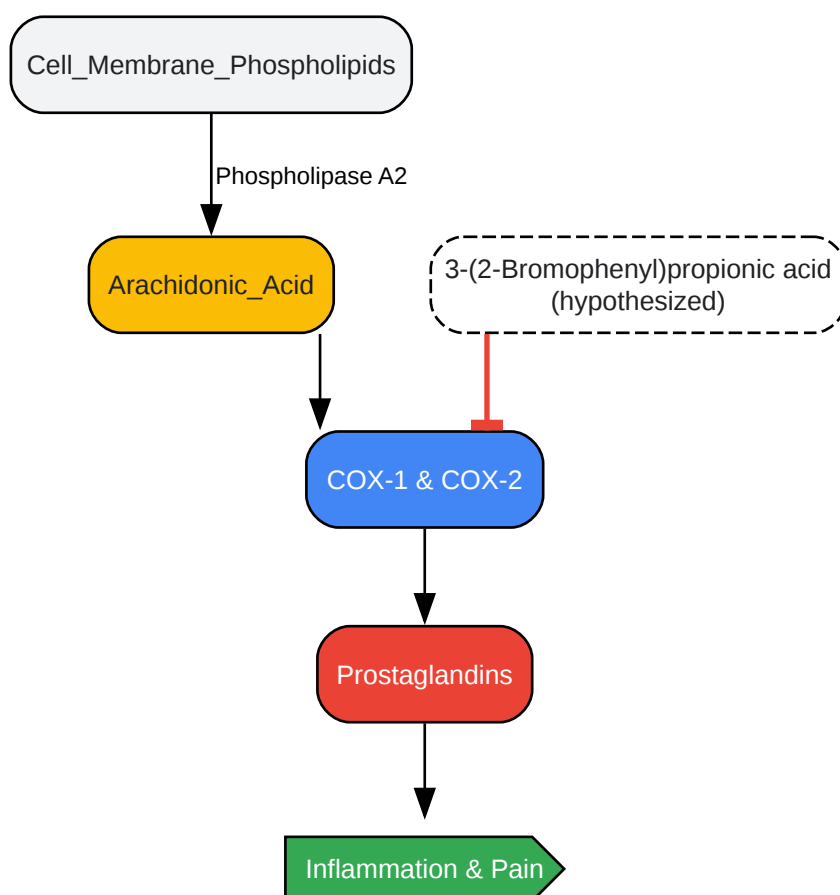
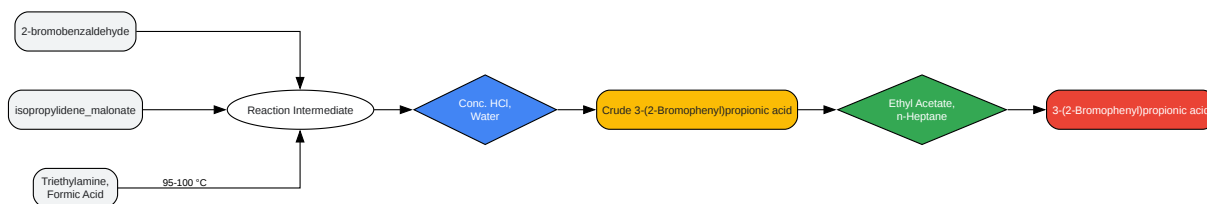
a) Synthesis of crude **3-(2-Bromophenyl)propionic acid**:

- To a 1000L reactor, add 92 kg of triethylamine.
- While maintaining the temperature at 15-40 °C, slowly add 105 kg of formic acid over 1-2 hours until the solution becomes clear.
- Add 22.5 kg of isopropylidene malonate and 32.5 kg of 2-bromobenzaldehyde to the reactor.

- Heat the reaction mixture to 95-100 °C and stir for 2-4 hours.
- Monitor the reaction completion by sampling.
- Cool the mixture to 20-35 °C.
- Quench the reaction by successively adding 180 kg of tap water and 110 kg of 36% concentrated hydrochloric acid at 15-35 °C.
- Stir the mixture for 2-3 hours at 15-35 °C.
- Filter the mixture and dry the wet product at 45-50 °C to obtain the crude product.

b) Purification of **3-(2-Bromophenyl)propionic acid**:

- Add the crude product to a 1L three-necked flask.
- Add 130 g of ethyl acetate and 260 g of n-heptane.
- Stir the mixture for 3-4 hours at 15-20 °C.
- Filter the mixture and concentrate the filtrate to 65-130 mL.
- Add 195 g of n-heptane to the concentrated filtrate and stir for 2-3 hours at 5-10 °C.
- Filter the resulting solid and vacuum-dry at 45-50 °C to obtain 38.2 g of purified **3-(2-Bromophenyl)propionic acid**.



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## References

- 1. 3-(2-Bromophenyl)propionic acid | C<sub>9</sub>H<sub>9</sub>BrO<sub>2</sub> | CID 316010 - PubChem [pubchem.ncbi.nlm.nih.gov]
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